

dioctyl phosphate interaction studies with polymers

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Compound Focus: Dioctyl phosphate

CAS No.: 3115-39-7

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Key Interaction Studies and Experimental Data

The table below summarizes the core findings from the available research on **Dioctyl Phosphate** and a related compound in polymer/composite systems.

Compound Studied	Polymer/System	Key Finding	Performance Data
Sodium Dioctyl Phosphate [1]	Low-carbon steel surface (in neutral solution)	Effective corrosion inhibitor; promotes passivation without surface oxide formation [1].	Passivation efficiency depends on temperature, exposure time, and solution agitation [1].
Dioctyl Phosphate-based filler [2]	Zirconium Phosphate (ZrP) nanoparticles (polymer filler)	Successful surface functionalization creates P-O-C bonds, making filler surface hydrophobic for better compatibility with neutral polymers [2].	Grafting density: ~3.5 $\mu\text{mol/mg}$ [2].

Detailed Experimental Protocols

For researchers looking to replicate or build upon these studies, here is a deeper dive into the methodologies used.

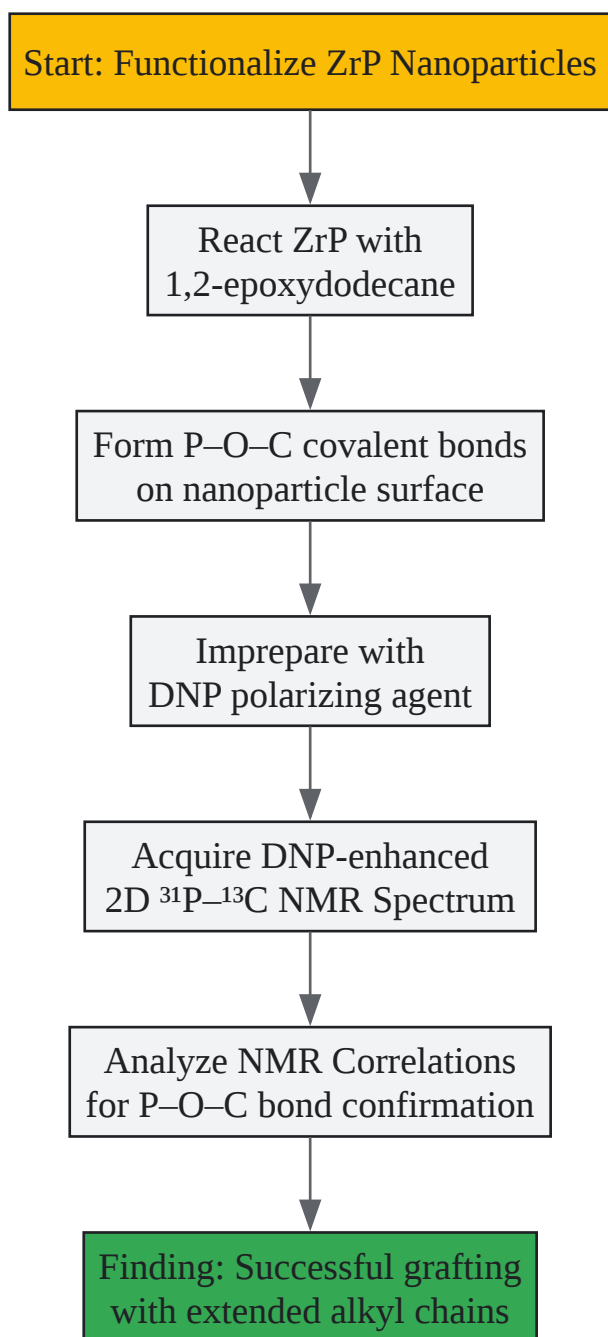
- **Study 1: Corrosion Inhibition on Steel** [1]

- **Objective:** To evaluate the passivating properties of sodium **dioctyl phosphate** on low-carbon steel in a neutral solution.
- **Methodology:** The study focused on analyzing how factors like **temperature**, **solution exposure time**, and **agitation** affect the inhibitor's performance. The key finding was that this compound can passivate steel without the formation of a surface oxide layer, suggesting a distinct mechanism from traditional inhibitors [1].

- **Study 2: Surface Functionalization of Nanoparticles** [2]

- **Objective:** To unambiguously confirm the covalent functionalization of zirconium phosphate (ZrP) nanoparticle surfaces with organic alkyl chains (via 1,2-epoxydodecane) to enhance compatibility with polymer matrices.
- **Methodology:** The researchers used **Dynamic Nuclear Polarization NMR (DNP SENS)**, a powerful technique that greatly enhances NMR sensitivity for studying surfaces.
- **Grafting Reaction:** Zirconium phosphate nanoparticles were reacted with 1,2-epoxydodecane. The P–OH groups on the ZrP surface open the epoxide ring, forming stable **P–O–C bonds** [2].
- **Characterization:** DNP-enhanced 2D ^{31}P – ^{13}C **correlation NMR** spectroscopy provided direct evidence of the spatial proximity between phosphorus atoms in the ZrP lattice and carbon atoms in the grafted alkyl chain, confirming the covalent bond formation [2].

This workflow illustrates the experimental and analysis process from the nanoparticle study [2]:



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Interpretation and Research Implications

The available studies highlight two primary functional roles of **dioctyl phosphate** in material science:

- **As a Corrosion Inhibitor:** Its use in passivating steel surfaces suggests potential for creating polymer composites with enhanced corrosion resistance [1].

- **As a Coupling Agent:** The confirmed formation of **P–O–C covalent bonds** is a critical finding [2]. This shows that **dioctyl phosphate** can act as an effective surface modifier, improving the dispersion and interfacial adhesion between inorganic fillers and a polymer matrix. This leads to composites with better mechanical properties and stability.

Recommendations for Further Research

The current search results are limited. To build a comprehensive comparison guide, you might find the following steps helpful:

- **Explore Broader Databases:** Conduct a detailed search on specialized scientific databases like Scopus, Web of Science, or Google Scholar using keywords such as "**dioctyl phosphate** polymer composite," "**dioctyl phosphate** plasticizer," or "alkali **dioctyl phosphate**."
- **Investigate Specific Applications:** Look into its role as a **flame retardant** or **flame-retardant plasticizer**, as mentioned in the context of the related compound dioctyl phenyl phosphonate [3].
- **Compare with Alternatives:** Direct comparisons with other common corrosion inhibitors (e.g., phosphates, zinc compounds) or coupling agents (e.g., silanes, titanates) would be necessary for a full guide.

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